

CAS number and molecular weight of Cholesteryl (pyren-1-yl)hexanoate.

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Compound of Interest

Compound Name: Cholesteryl (pyren-1-yl)hexanoate

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Cholesteryl (pyren-1-yl)hexanoate: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Cholesteryl (pyren-1-yl)hexanoate**, a fluorescent cholesterol analog. This document covers its fundamental properties, synthesis, and key applications in cellular and biophysical research, with a focus on experimental methodologies.

Core Properties

Cholesteryl (pyren-1-yl)hexanoate is a valuable tool for investigating the dynamics and distribution of cholesterol in biological systems. The pyrene moiety serves as a fluorescent reporter, allowing for the visualization and quantification of the molecule's behavior in various environments.

Property	Value	Citation
CAS Number	96886-70-3	[1][2]
Molecular Weight	685.03 g/mol	[1]
Molecular Formula	C ₄₉ H ₆₄ O ₂	[1]
Alternate Names	3β-Hydroxy-5-cholestene 3-(6-[1-pyrene])hexanoate, 5-Cholesten-3β-ol 3-(6-[1-pyrene])hexanoate	[1]

Synthesis Protocol

While a specific, detailed synthesis protocol for **Cholesteryl (pyren-1-yl)hexanoate** is not readily available in the literature, a representative method can be adapted from general procedures for synthesizing cholesteryl esters via cross-coupling reactions. The following is a plausible experimental protocol.

Objective: To synthesize **Cholesteryl (pyren-1-yl)hexanoate** by esterification of cholesterol with 1-pyrenehexanoic acid.

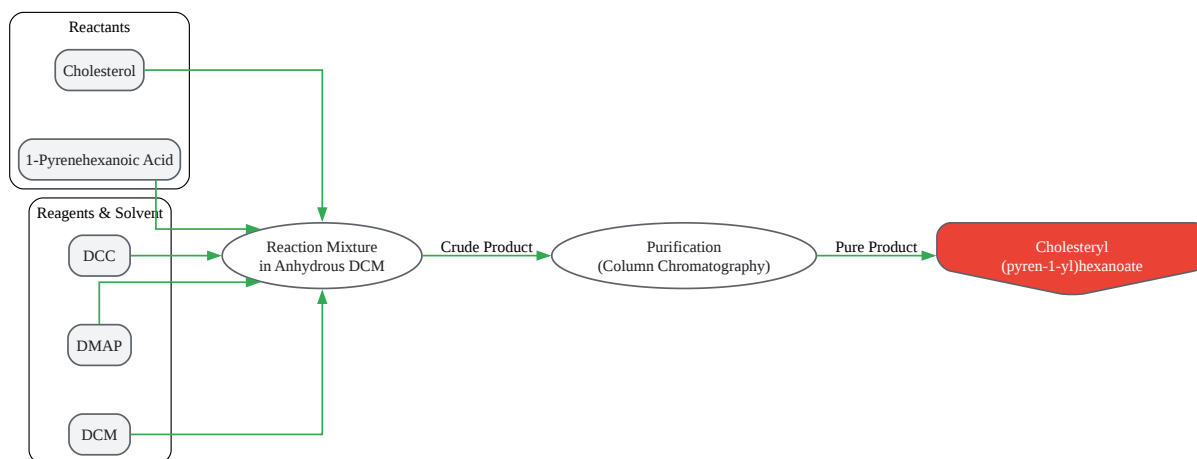
Materials:

- Cholesterol
- 1-Pyrenehexanoic acid
- Dicyclohexylcarbodiimide (DCC)
- 4-Dimethylaminopyridine (DMAP)
- Dichloromethane (DCM), anhydrous
- Argon gas
- Silica gel for column chromatography

- Hexane and Ethyl Acetate for chromatography

Procedure:

- **Reaction Setup:** In a round-bottom flask, dissolve cholesterol (1 equivalent) and 1-pyrenehexanoic acid (1.2 equivalents) in anhydrous dichloromethane under an argon atmosphere.
- **Coupling Agent Addition:** To the stirred solution, add 4-dimethylaminopyridine (DMAP) (0.1 equivalents) followed by the slow, portion-wise addition of dicyclohexylcarbodiimide (DCC) (1.5 equivalents) at 0°C.
- **Reaction:** Allow the reaction mixture to warm to room temperature and stir overnight.
- **Workup:** Monitor the reaction by thin-layer chromatography (TLC). Upon completion, filter the reaction mixture to remove the dicyclohexylurea byproduct. Wash the filtrate with 1M HCl, saturated NaHCO₃ solution, and brine. Dry the organic layer over anhydrous Na₂SO₄ and concentrate under reduced pressure.
- **Purification:** Purify the crude product by silica gel column chromatography using a hexane/ethyl acetate gradient to yield pure **Cholesteryl (pyren-1-yl)hexanoate**.
- **Characterization:** Confirm the identity and purity of the final product using techniques such as ¹H NMR, ¹³C NMR, and mass spectrometry.



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*Synthesis workflow for **Cholesteryl (pyren-1-yl)hexanoate**.*

Experimental Applications and Protocols

Cholesteryl (pyren-1-yl)hexanoate is a powerful tool for studying lipid behavior in both model and biological membranes due to the unique fluorescent properties of the pyrene moiety. Pyrene's fluorescence spectrum is sensitive to its local environment, which allows for the probing of membrane fluidity and organization.

Preparation of Giant Unilamellar Vesicles (GUVs)

GUVs are model membrane systems that are particularly useful for microscopy studies. The following protocol describes the preparation of GUVs containing **Cholesteryl (pyren-1-yl)hexanoate**.

Objective: To prepare GUVs containing a fluorescent cholesterol analog for microscopy studies of membrane properties.

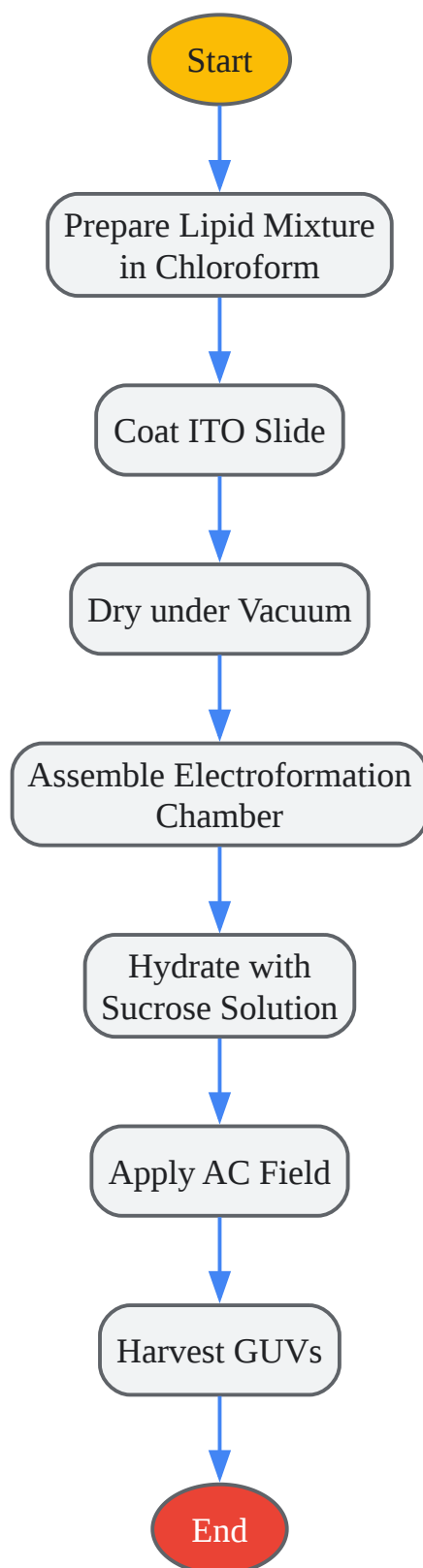
Materials:

- Host lipid (e.g., 1,2-dioleoyl-sn-glycero-3-phosphocholine, DOPC)
- **Cholesteryl (pyren-1-yl)hexanoate**
- Chloroform
- Indium tin oxide (ITO)-coated glass slides
- Sucrose solution (e.g., 100 mM)
- Electroformation chamber

Procedure:

- Lipid Film Preparation: Prepare a lipid mixture in chloroform containing the desired molar ratio of the host lipid and **Cholesteryl (pyren-1-yl)hexanoate** (e.g., 99:1 mol/mol).
- Coating: Spread the lipid solution evenly onto the conductive side of an ITO-coated glass slide.
- Drying: Place the slide in a vacuum desiccator for at least 2 hours to completely remove the solvent.
- Assembly: Assemble the electroformation chamber with the lipid-coated slide and a second ITO slide, separated by a silicone spacer.
- Hydration: Fill the chamber with a sucrose solution.

- Electroformation: Apply an AC electric field (e.g., 1 V, 10 Hz) to the slides for several hours at a temperature above the phase transition of the lipid mixture.
- Harvesting: Gently collect the GUVs from the chamber for immediate use in microscopy experiments.



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Workflow for the preparation of GUVs.

Visualization of Cholesterol Trafficking in Live Cells

Cholesteryl (pyren-1-yl)hexanoate can be used to study the intracellular trafficking of cholesterol. The probe can be delivered to cells, and its localization and movement can be tracked using fluorescence microscopy.

Objective: To visualize the uptake and intracellular distribution of a fluorescent cholesterol analog in cultured cells.

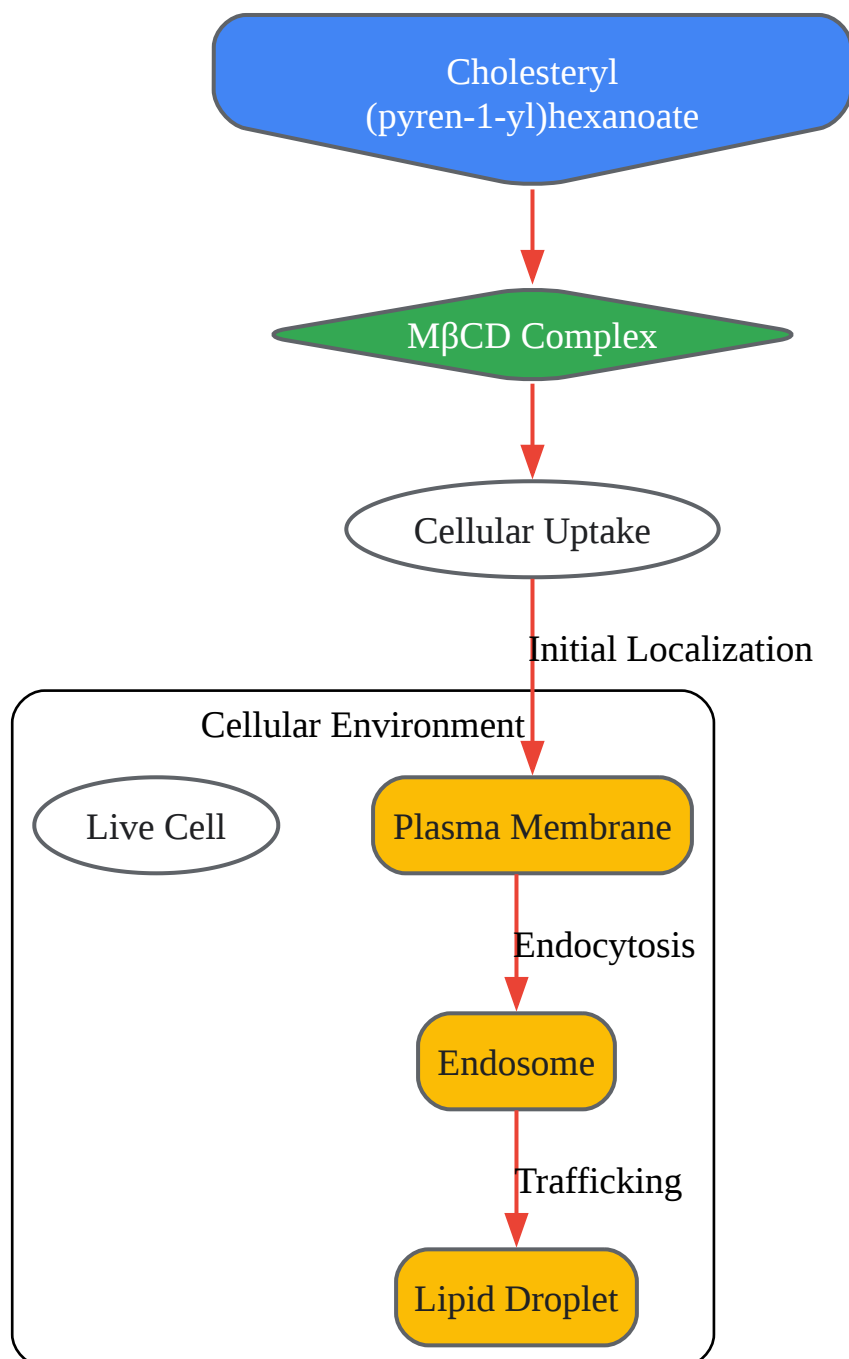
Materials:

- Cultured cells (e.g., fibroblasts)
- **Cholesteryl (pyren-1-yl)hexanoate**
- Methyl- β -cyclodextrin (M β CD)
- Cell culture medium
- Fluorescence microscope with appropriate filter sets for pyrene

Procedure:

- **Probe Complexation:** Prepare a stock solution of **Cholesteryl (pyren-1-yl)hexanoate** in ethanol. Form a complex of the probe with M β CD in a serum-free medium to facilitate its delivery to cells.
- **Cell Labeling:** Incubate the cultured cells with the probe-M β CD complex for a short period (e.g., 1-5 minutes) at 37°C.
- **Washing:** Wash the cells with fresh medium to remove the excess probe.
- **Imaging:** Image the cells using a fluorescence microscope. The pyrene monomer exhibits fluorescence at shorter wavelengths (around 375-400 nm), while the excimer (formed when pyrene molecules are in close proximity) fluoresces at a longer wavelength (around 470 nm). The ratio of excimer to monomer fluorescence can provide information about the local concentration of the probe.

- Time-Lapse Microscopy: To study the trafficking of the probe, acquire images at different time points after labeling. This can reveal the movement of the cholesterol analog between different cellular compartments, such as the plasma membrane, endosomes, and lipid droplets.



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Conceptual diagram of cholesterol trafficking study.

Conclusion

Cholesteryl (pyren-1-yl)hexanoate is a versatile fluorescent probe for investigating the complex behavior of cholesterol in biological and model systems. Its unique photophysical properties allow for detailed studies of membrane organization and intracellular cholesterol transport. The experimental protocols provided in this guide offer a starting point for researchers to utilize this powerful tool in their investigations.

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References

- 1. 2.5. Preparation and fluorescence imaging of giant unilamellar vesicles [bio-protocol.org]
- 2. Fluorescence correlation spectroscopy for the study of membrane dynamics and organization in giant unilamellar vesicles - PubMed [pubmed.ncbi.nlm.nih.gov]
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